

# A Technical Guide to the Physical Properties of 1-Phenyl-1-propanol

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## Compound of Interest

Compound Name: 1-Phenyl-1-propanol

Cat. No.: B1198777

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This document provides a detailed overview of the key physical properties of **1-phenyl-1-propanol** (CAS No: 93-54-9), a significant organic compound utilized as an intermediate in the synthesis of various pharmaceuticals. A comprehensive understanding of its physical characteristics, such as boiling point and density, is paramount for its application in chemical synthesis, process optimization, and quality control.

## Quantitative Physical Properties

The boiling point and density of **1-phenyl-1-propanol** have been determined under various conditions. The following table summarizes these experimentally derived values.

Physical Property	Value	Conditions
Boiling Point	217-219 °C	at atmospheric pressure (lit.) <sup>[1]</sup> <sup>[2]</sup>
219 °C	at atmospheric pressure <sup>[3]</sup>	
103 °C	at 14 mmHg (lit.) <sup>[4]</sup> <sup>[5]</sup>	
94-95 °C	(S)-(-)-1-Phenyl-1-propanol at 10 mmHg (lit.)	
Density	0.994 g/mL	at 25 °C (lit.)
0.994 g/cm <sup>3</sup>	at 25 °C	
0.993-1.000 g/mL	Not specified	
0.992 g/mL	(S)-(-)-1-Phenyl-1-propanol at 25 °C (lit.)	

## Experimental Protocols

The determination of the physical properties of a compound like **1-phenyl-1-propanol** requires precise and validated experimental methodologies. Below are detailed descriptions of standard protocols for measuring boiling point and density.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. This physical constant is a crucial indicator of purity.

### 1. Distillation Method:

This is a common and accurate method for determining the boiling point of a liquid, especially when purification is also desired.

- **Apparatus:** A standard distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- **Procedure:**

- A measured volume of **1-phenyl-1-propanol** (typically >5 mL) is placed in the distilling flask along with boiling chips to ensure smooth boiling.
- The flask is heated gently.
- As the liquid boils, the vapor rises and comes into contact with the thermometer bulb before entering the condenser.
- The temperature is recorded when it stabilizes, which indicates that the vapor and liquid are in equilibrium. This stable temperature is the boiling point.
- It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

## 2. Thiele Tube Method (Microscale):

This method is suitable when only a small sample of the liquid is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube, and a capillary tube sealed at one end.
- Procedure:
  - A small amount of **1-phenyl-1-propanol** is placed in the small test tube.
  - The sealed capillary tube is inverted and placed inside the test tube.
  - The test tube is attached to the thermometer and immersed in the Thiele tube containing a high-boiling point oil.
  - The Thiele tube is heated gently.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - The heating is stopped, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.

Density is the mass per unit volume of a substance and is another important physical property for identification and purity assessment.

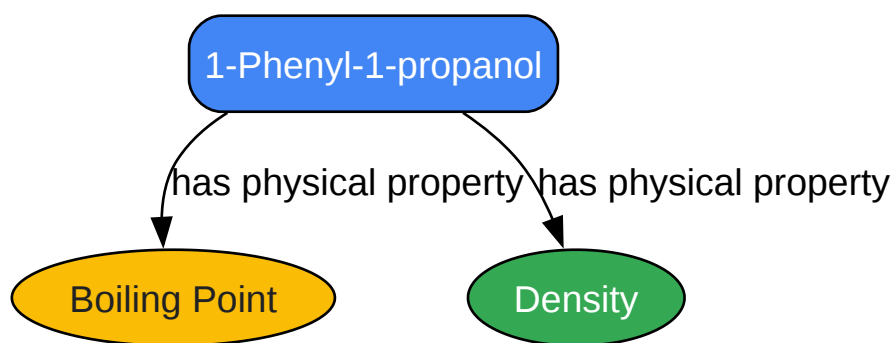
#### 1. Pycnometer Method:

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

- Apparatus: A pycnometer, an analytical balance.
- Procedure:
  - The empty, clean, and dry pycnometer is weighed.
  - The pycnometer is filled with **1-phenyl-1-propanol**, ensuring no air bubbles are trapped.
  - The filled pycnometer is weighed again.
  - The temperature of the liquid is recorded.
  - The mass of the **1-phenyl-1-propanol** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
  - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Logical Relationship Visualization

The following diagram illustrates the relationship between the chemical compound **1-Phenyl-1-propanol** and its fundamental physical properties.



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